

Bufexamac solubility and analytical properties

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Bufexamac

CAS No.: 2438-72-4

Cat. No.: S522252

Get Quote

Solubility and Chemical Properties

The table below summarizes the key physicochemical and solubility data for **bufexamac** from reliable chemical suppliers and research literature.

Property	Value / Description	Source / Conditions
Molecular Formula	C ₁₂ H ₁₇ NO ₃	[1]
Molecular Weight	223.27 g/mol	[2]
CAS Number	2438-72-4	[2]
SMILES	<chem>CCCCOc1ccc(CC(=O)NO)cc1</chem>	[1]
Mechanism of Action	COX inhibitor; specific inhibitor of class IIB histone deacetylases (HDAC6, HDAC10) [2].	
Solubility in DMSO	45 mg/mL (201.54 mM)	[2]

Property	Value / Description	Source / Conditions
Solubility in Ethanol	3 mg/mL	[2]
Solubility in Water	Insoluble	[2]
In Vivo Formulation	2.25 mg/mL in 5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH ₂ O [2].	

Analytical Methods and Protocols

For pharmaceutical and cosmetic quality control, **bufexamac** is commonly analyzed using chromatographic techniques.

HPLC Analysis as an Analytical Standard

Bufexamac is available as a certified **analytical standard** for use in quantitative analysis [1].

- **Application:** Suitable for quantifying **bufexamac** in pharmaceutical formulations using High-Performance Liquid Chromatography (HPLC) [1].
- **Procedure:** While the specific method (column, mobile phase, flow rate) should be optimized in your laboratory, you can refer to the product's Certificate of Analysis (CoA) for a validated methodology [1].

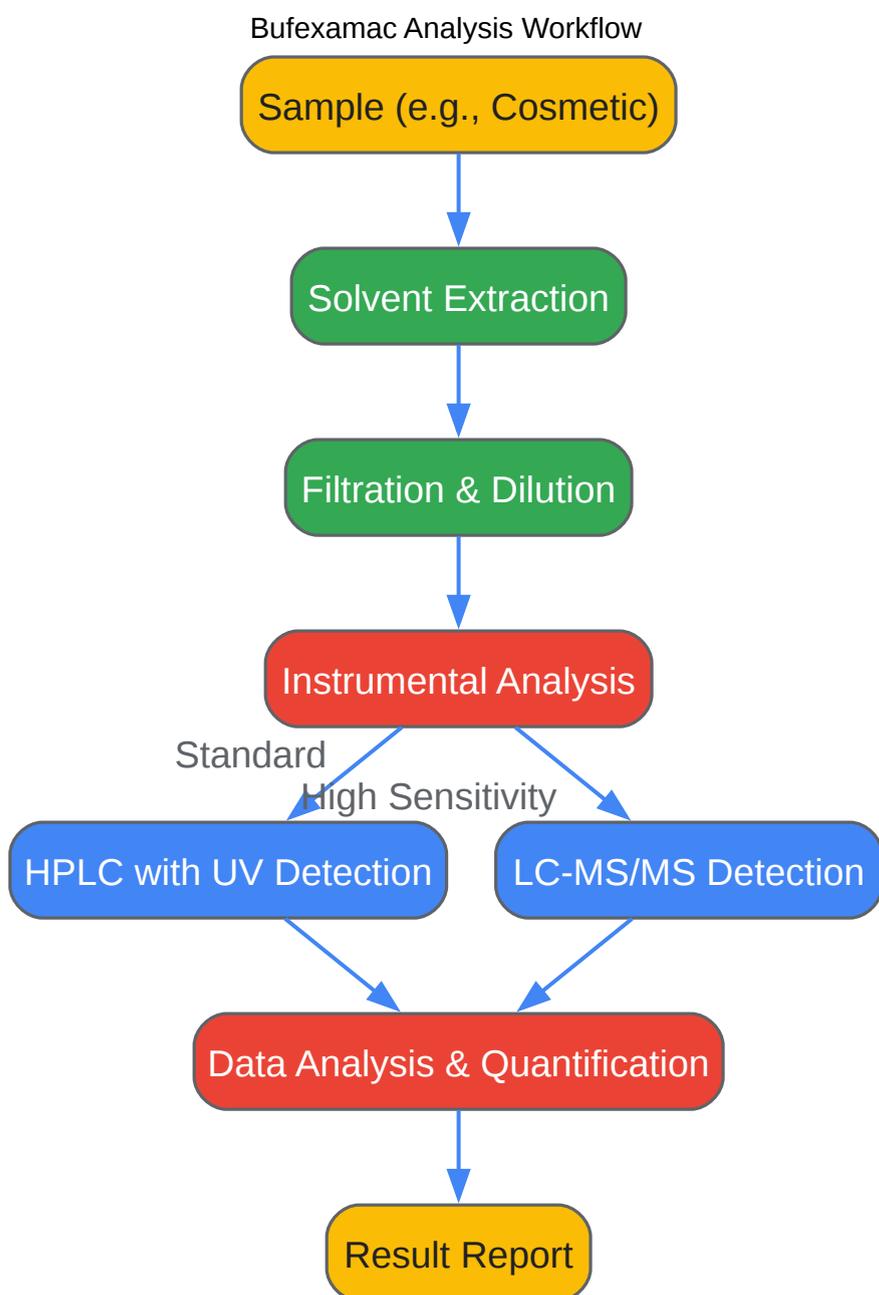
Simultaneous Analysis in Cosmetics using LC-MS/MS

A modern, high-sensitivity method for detecting **bufexamac** alongside other illegal compounds in cosmetics has been published [3]. The validated protocol is summarized below:

Parameter	Description
Objective	To simultaneously analyze 10 non-permitted atopic therapeutic compounds, including bufexamac, in cosmetic products [3].
Instrumentation	Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)
Sample Preparation	(Inferred) Extraction of cosmetic samples with a suitable solvent, dilution, and filtration.
Chromatography	Liquid chromatography separation.
Detection	Mass spectrometry with multiple reaction monitoring (MRM).
Key Performance Metrics	
- Limit of Detection (LOD)	5.05 - 203.30 pg/mL (for the 10-analyte panel) [3].
- Limit of Quantification (LOQ)	15.15 - 609.90 pg/mL (for the 10-analyte panel) [3].
Validation	The method was validated for specificity, linearity, accuracy, precision, and stability [3].

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the sample preparation and analysis of **bufexamac**, integrating the methods described above.



Click to download full resolution via product page

Workflow for **bufexamac** analysis from sample to result.

Key Considerations for Researchers

- **Solvent Choice for In Vitro Studies:** For cell-based assays, **DMSO** is a suitable solvent due to its high dissolving capacity for **bufexamac**. However, the final concentration of DMSO in cell culture

media should be controlled to avoid cytotoxicity (typically <0.1-1%) [2].

- **Regulatory and Safety Context:** The analysis of **bufexamac** in cosmetics is critical because it is a **frequent and relevant contact sensitizer** and its unauthorized use in such products is a safety concern [3] [2].
- **Handling and Storage:** As a combustible solid, appropriate personal protective equipment (PPE) such as gloves and eyeshields is recommended when handling the pure substance [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Bufexamac analytical standard | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
2. Bufexamac | 99.48%(HPLC) | In Stock | COX inhibitor [[selleckchem.com](https://www.selleckchem.com)]
3. Development and validation of a simultaneous analytical ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Bufexamac solubility and analytical properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b522252#bufexamac-solubility-and-analytical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com